

GR-73632 stability in solution and storage conditions

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Compound of Interest

Compound Name: GR-73632

Cat. No.: B1672127

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GR-73632 Technical Support Center

This technical support center provides essential information regarding the stability and storage of **GR-73632**, a potent tachykinin NK1 receptor agonist. The following frequently asked questions (FAQs) and troubleshooting guides are designed to assist researchers, scientists, and drug development professionals in their experimental workflows.

Frequently Asked Questions (FAQs)

Q1: How should solid **GR-73632** be stored?

A1: Solid **GR-73632** should be stored in a tightly sealed container, protected from moisture and light. For long-term storage, it is recommended to keep the solid powder at -20°C or -80°C.

Q2: What are the recommended solvents for preparing **GR-73632** stock solutions?

A2: **GR-73632** is soluble in several solvents. Dimethyl sulfoxide (DMSO) is a common choice for creating highly concentrated stock solutions. It is also soluble in water to at least 1 mg/ml.^[1] For in vivo experiments, specific formulations using co-solvents like PEG300, Tween-80, and saline, or SBE-β-CD in saline have been reported.

Q3: How should I store **GR-73632** stock solutions?

A3: Stock solutions of **GR-73632** should be aliquoted into single-use vials to minimize freeze-thaw cycles. It is recommended to store these aliquots at -80°C for long-term storage (up to 6

months) or at -20°C for shorter-term storage (up to 1 month).[2] Solutions should be kept in tightly sealed vials and protected from light.

Q4: Is **GR-73632** stable in aqueous solutions?

A4: While **GR-73632** is soluble in water, long-term storage of peptides in aqueous solutions is generally not recommended as they are more susceptible to degradation through hydrolysis, oxidation, and microbial contamination. For experiments requiring aqueous buffers, it is best to prepare the solution fresh on the day of use from a frozen stock in an organic solvent like DMSO. If aqueous stock solutions must be prepared, they should be sterile-filtered and stored at -80°C for a limited duration.

Q5: What is the known stability of **GR-73632** in solution over time?

A5: Specific quantitative stability data for **GR-73632** in various solvents over extended periods is limited in publicly available literature. However, based on supplier recommendations for stock solutions in DMSO, the compound is considered stable for at least one month at -20°C and up to six months at -80°C when stored properly.[2] For aqueous solutions, stability is expected to be lower, and fresh preparation is strongly advised.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon thawing.	The solubility limit may have been exceeded, or the solvent may have absorbed moisture.	Gently warm the solution and sonicate to aid redissolution. Ensure you are using anhydrous DMSO for preparing stock solutions. For subsequent use, consider preparing a more dilute stock solution.
Loss of compound activity in experiments.	Improper storage of stock solutions (e.g., repeated freeze-thaw cycles, prolonged storage at room temperature, exposure to light). Degradation of the compound in the experimental buffer.	Aliquot stock solutions into single-use vials to avoid multiple freeze-thaw cycles. Always protect solutions from light. Prepare fresh working solutions in your experimental buffer immediately before use.
Inconsistent experimental results.	Inconsistent concentration of the active compound due to degradation.	Follow strict storage and handling protocols. Prepare fresh dilutions for each experiment from a properly stored stock solution.

Data Presentation

Table 1: Recommended Storage Conditions for **GR-73632**

Form	Storage Temperature	Duration	Additional Precautions
Solid Powder	-20°C to -80°C	Long-term	Tightly sealed container, protect from moisture and light.
Stock Solution in DMSO	-80°C	Up to 6 months	Tightly sealed vials, protect from light, avoid repeated freeze-thaw cycles. [2]
-20°C	Up to 1 month	Tightly sealed vials, protect from light, avoid repeated freeze-thaw cycles. [2]	
Aqueous Solution	-80°C	Short-term (not recommended for long-term)	Prepare fresh for use. If stored, use sterile-filtered solution.

Table 2: Solubility of **GR-73632**

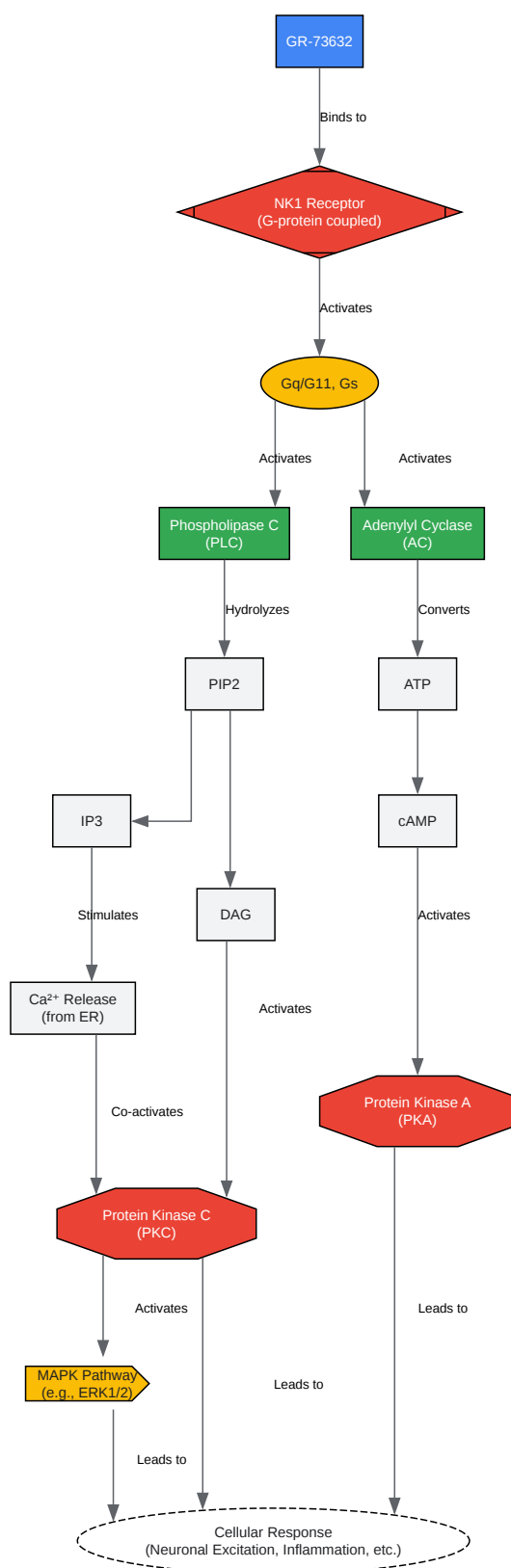
Solvent	Solubility	Notes
Water	Soluble to 1 mg/ml [1]	
DMSO	≥ 100 mg/mL	Use anhydrous DMSO.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	For in vivo formulations. [2]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL	For in vivo formulations. [2]

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO:

- Weighing: Accurately weigh a precise amount of solid **GR-73632** (Molecular Weight: 766.01 g/mol). For example, weigh 7.66 mg of the compound.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the solid to achieve a final concentration of 10 mM. For 7.66 mg, this would be 1 mL of DMSO.
- Mixing: Vortex or sonicate the solution gently until the solid is completely dissolved.
- Aliquoting: Dispense the stock solution into single-use, light-protected vials.
- Storage: Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Mandatory Visualization



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Caption: **GR-73632** activates the NK1 receptor, initiating multiple downstream signaling cascades.

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References

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